

4-Undecenoic acid effect on lipid metabolism in fungi

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 4-Undecenoic acid

Cat. No.: S1949285

Get Quote

Known Antifungal Mechanisms of Undecanoic Acid

The table below summarizes the key antifungal effects of Undecanoic Acid (UDA) as reported in the literature.

Mechanism of Action	Experimental Evidence & Context	Key Findings
Disruption of Multiple Fungal Processes [1] [2]	Studies on <i>Trichophyton rubrum</i> and <i>Candida</i> species; techniques include gene expression analysis and assessment of synergistic effects.	Targets cell wall synthesis, membrane assembly, mRNA synthesis, lipid metabolism, pathogenesis, and gene splicing [1] [2].
Synergistic Activity [1] [2]	Incorporation into Chitosan-based Nanoemulsion (CS-UDA NEMs); combination with quinic acid or antimicrobial lipopeptides.	Combined formulations increase antifungal efficacy against <i>Candida</i> spp. and other microorganisms [1] [2].

Experimental Insights into Fungal Lipid Metabolism

Although not directly linked to UDA, recent research on other fungi provides a framework for how lipid metabolism can be regulated, which might be relevant for future studies on UDA.

- **Transcriptional Regulation of Lipids:** In the pathogenic fungus *Blastomyces dermatitidis*, a GATA transcription factor (**SREB**) has been identified as a key regulator of lipid biosynthesis and lipid droplet formation during the transition between mold and yeast forms [3]. This shows that fungal lipid metabolism is a tightly controlled process that can be influenced by external and genetic factors.
- **Genomics of Lipid Accumulation:** A functional genomics study in the oleaginous yeast *Rhodospiridium toruloides* used barcoded mutagenesis (RB-TDNAseq) to identify hundreds of genes that affect lipid accumulation. These include genes involved in signaling, vesicular trafficking, and autophagy, highlighting the complexity of the lipid accumulation network in fungi [4].
- **Proteomics in Oleaginous Fungi:** Systems-level proteomics studies are being used to understand how oleaginous fungi regulate carbon flux towards lipid production. This approach has shown that key changes in protein profiles in pathways like glycolysis, the TCA cycle, and the pentose phosphate pathway are crucial for triggering lipid accumulation, often in response to nutrient limitations [5].

Suggested Research Directions

To directly address the mechanism of 4-Undecanoic acid, you could consider the following experimental approaches, based on the methodologies found in the search results:

- **Lipidomics and Metabolomic Profiling:** Treat target fungi with UDA and use mass spectrometry to analyze subsequent changes in the lipid profile (e.g., triacylglycerols, sterols, phospholipids) and other metabolites [6] [5].
- **Transcriptomic and Proteomic Analysis:** Conduct RNA-Seq and proteomic studies on UDA-treated fungal cells. This can reveal if the compound alters the expression of genes and proteins related to lipid pathways, such as those involved in fatty acid synthesis, degradation (beta-oxidation), and regulation (e.g., transcription factors like SREB) [4] [5] [3].
- **Functional Genetics:** In a genetically tractable model yeast, you could screen a mutant library (similar to the RB-TDNAseq approach used in *R. toruloides*) to identify genes that confer resistance or sensitivity to UDA. Mutants in lipid metabolism pathways could implicate these as key targets [4].

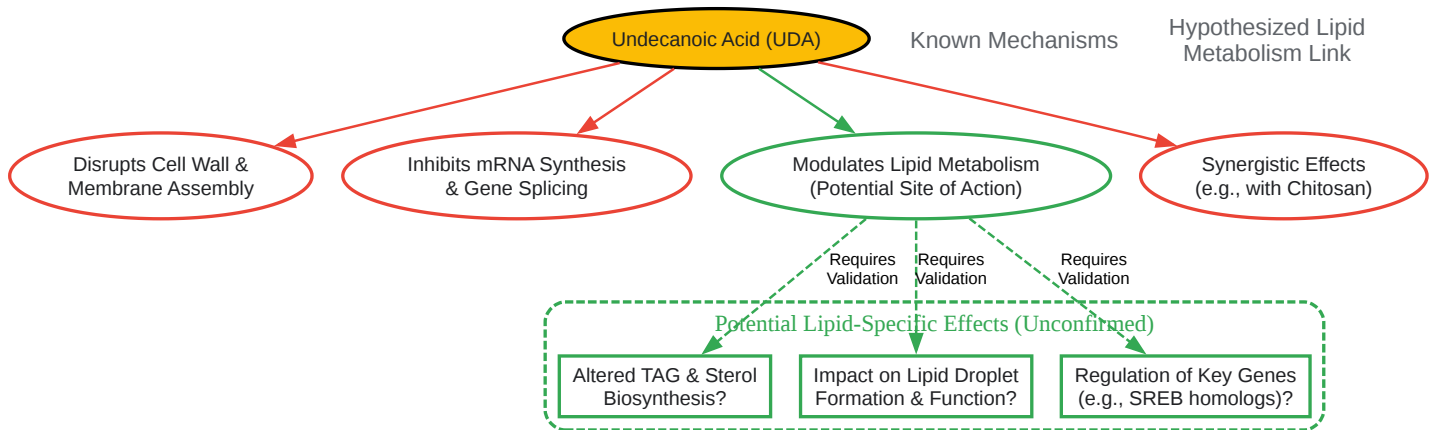
Experimental Protocol for Antifungal Assessment

For context, here is a summarized protocol for preparing and testing a nanoemulsion formulation of UDA, based on a recent study [1]:

- **Preparation of CS-UDA Nanoemulsions (NEMs):**
 - **Materials:** Low molecular weight Chitosan (CS), Undecanoic acid (UDA), Tween 80 (surfactant), glycerol (stabilizer), and sodium triphosphate pentabasic (STPP).
 - **Method:** Dissolve CS in an acetic acid solution. Add UDA and Tween 80 to the CS solution. An emulsion is formed by homogenization. STPP is then added to induce ionic crosslinking, forming the NEMs [1].
- **Characterization of NEMs:**
 - **Particle Size & Morphology:** Use Nanoparticle Tracking Analysis (NTA) and Scanning Electron Microscopy (SEM). The cited study reported spherical particles with an average size of 145 nm [1].
 - **Chemical Confirmation:** Use Fourier-Transform Infrared Spectroscopy (FTIR) to confirm the functional groups of CS and UDA and their interaction within the NEMs [1].
- **Antifungal Activity Assay:**
 - **Strains:** Use standard strains and clinical isolates of relevant pathogenic fungi (e.g., *Candida albicans*, *C. tropicalis*).
 - **Procedure:** Determine the Minimum Inhibitory Concentration (MIC) and Minimum Fungicidal Concentration (MFC) using broth microdilution methods according to guidelines from the Clinical and Laboratory Standards Institute (CLSI) [1].

Pathway Diagram of Potential Mechanisms

The following diagram synthesizes information from the search results to illustrate the known and potential mechanisms through which Undecanoic Acid may exert its antifungal effects. The dashed line indicates a hypothesized relationship that requires experimental validation.



Click to download full resolution via product page

This diagram integrates the established mechanisms of UDA with a potential, yet unconfirmed, link to specific lipid metabolic processes.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Enhancing antifungal and biocompatible efficacy of ... [sciencedirect.com]
2. Reassessing the Use of Undecanoic Acid as a Therapeutic ... [pubmed.ncbi.nlm.nih.gov]
3. Morphology, Iron Homeostasis, and Fungal ... Lipid Metabolism [journals.plos.org]
4. Functional genomics of lipid in the oleaginous yeast... metabolism [elifesciences.org]
5. Frontiers | Proteomic insights into the physiology and metabolism of... [frontiersin.org]

6. Integration of fungal transcriptomics and metabolomics provides... [imafungus.biomedcentral.com]

To cite this document: Smolecule. [4-Undecenoic acid effect on lipid metabolism in fungi]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1949285#4-undecenoic-acid-effect-on-lipid-metabolism-in-fungi]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com